

Di-tert-butyl Oxalate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Di-tert-butyl oxalate*

Cat. No.: *B1345461*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **di-tert-butyl oxalate**, a versatile organic compound. The information is curated for researchers, scientists, and professionals in drug development who utilize this reagent in their work. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and visualizes relevant chemical processes.

Core Physical and Chemical Properties

Di-tert-butyl oxalate is the diester of oxalic acid and tert-butanol. Its structural characteristics, particularly the bulky tert-butyl groups, significantly influence its physical properties and reactivity.

Quantitative Data Summary

The following tables provide a consolidated summary of the key physical properties of **di-tert-butyl oxalate**.

Property	Value	Notes
Molecular Formula	C ₁₀ H ₁₈ O ₄	
Molecular Weight	202.25 g/mol	
Appearance	Colorless liquid or solid	Melts near room temperature
Melting Point	69-72 °C	[1][2] Sharp range for pure samples
Boiling Point	229.3 °C	At 760 mmHg
Density	1.007 g/cm ³	
Solubility in Water	Almost insoluble	
Solubility in Organic Solvents	Soluble	e.g., ethanol, dimethylformamide
Flash Point	90 °C	
Vapor Pressure	0.07 mmHg	At 25 °C
Refractive Index	1.43	

Chemical Identifiers	Value
CAS Number	691-64-5
InChI	1S/C10H18O4/c1-9(2,3)13-7(11)8(12)14-10(4,5)6/h1-6H3
SMILES	<chem>CC(C)(C)OC(=O)C(=O)OC(C)(C)C</chem>

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the key physical properties of **di-tert-butyl oxalate**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **di-tert-butyl oxalate** is finely ground using a mortar and pestle. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.^{[3][4]}
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- Heating: The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.^[1]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a clear liquid is recorded as the end of the melting range.^{[3][4]} A narrow melting range (e.g., 0.5-2 °C) is indicative of a pure compound.^{[1][5]}

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Apparatus:

- Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle

Procedure:

- **Sample Preparation:** A few milliliters of **di-tert-butyl oxalate** are placed into the fusion tube. A capillary tube, with its sealed end up, is then placed into the fusion tube containing the liquid.^[6]
- **Apparatus Setup:** The fusion tube is attached to a thermometer. The assembly is then placed in a Thiele tube containing heating oil, ensuring the sample is below the oil level.
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.^[7]
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is then discontinued.^{[6][7]} The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.^[7]

Density Determination

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (specific gravity bottle) or a volumetric flask
- Analytical balance

Procedure:

- **Mass of Empty Container:** The mass of a clean, dry pycnometer or volumetric flask is accurately determined using an analytical balance.
- **Mass of Container with Sample:** The container is filled with **di-tert-butyl oxalate** to the calibration mark, and its mass is measured.
- **Mass of Container with Water:** The container is emptied, cleaned, dried, and then filled to the mark with distilled water. Its mass is measured again.
- **Calculation:** The density is calculated using the following formula: $\text{Density of sample} = \frac{[(\text{Mass of container with sample}) - (\text{Mass of empty container})]}{[(\text{Mass of container with water}) - (\text{Mass of empty container})]} \times \text{Density of water at the experimental temperature}$

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Procedure:

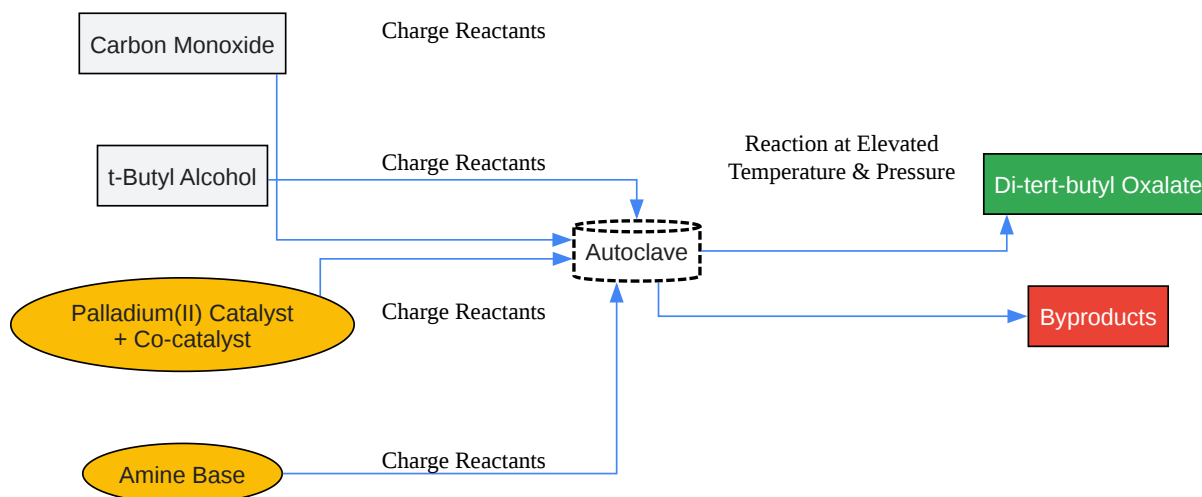
- **Qualitative Assessment:** To a small test tube, add approximately 0.1 g of **di-tert-butyl oxalate**.^[8]
- Add 3 mL of the solvent (e.g., water, ethanol, dimethylformamide) in portions, shaking the test tube after each addition.^[8]
- Observe whether the solid dissolves completely. The compound is considered soluble if a homogeneous solution is formed.
- **Quantitative Assessment (Shake-Flask Method):** An excess amount of **di-tert-butyl oxalate** is added to a known volume of the solvent in a sealed flask. The mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved solute in the saturated solution is then determined analytically (e.g., by chromatography), which gives the quantitative solubility.

Chemical Synthesis and Reactivity

Di-tert-butyl oxalate is commonly synthesized and used in various organic reactions.

Synthesis of Di-tert-butyl Oxalate

A common method for the synthesis of **di-tert-butyl oxalate** is through the reaction of an oxalate precursor with tert-butanol.[9] One documented industrial process involves the reaction of carbon monoxide with t-butyl alcohol in the presence of a palladium catalyst.[10]

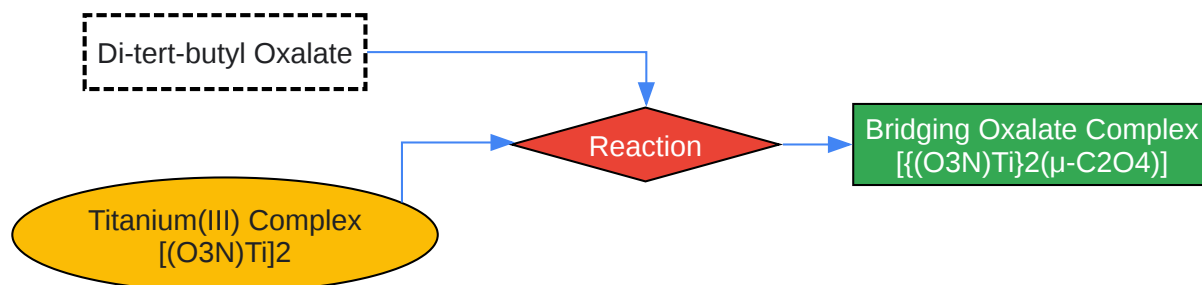


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Caption: Workflow for the catalytic synthesis of **di-tert-butyl oxalate**.

General Reactivity

Di-tert-butyl oxalate serves as a precursor for various chemical transformations. For instance, it can be used in reactions to form other oxalate complexes.



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Caption: Reaction of **di-tert-butyl oxalate** with a titanium(III) complex.

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